

Essential Safety and Logistics for Handling n-Nonadecane-d40

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *n*-Nonadecane-d40

Cat. No.: B1645123

[Get Quote](#)

This guide provides immediate, essential information for the safe handling and disposal of **n-Nonadecane-d40**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure operational safety and proper logistical management in a laboratory setting.

Personal Protective Equipment (PPE)

When handling **n-Nonadecane-d40**, the following personal protective equipment is required to minimize exposure and ensure safety.

PPE Category	Item	Standard
Eye/Face Protection	Safety glasses or chemical safety goggles	NIOSH (US) or EN 166 (EU) approved[1][2][3][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber)	Inspected before use and compliant with Regulation (EU) 2016/425 and standard EN 374[1]
Laboratory coat	Standard lab coat	
Respiratory Protection	Not generally required with adequate ventilation	If dust is generated, a type N95 (US) or type P1 (EN 143) dust mask may be used[1][3][4]

Operational Plan

This section outlines the step-by-step procedures for the safe handling of **n-Nonadecane-d40** from receipt to use.

1. Receiving and Inspection:

- Visually inspect the container for any damage or leaks upon arrival.
- Verify that the label correctly identifies the contents as **n-Nonadecane-d40**.
- Ensure the container is tightly sealed.

2. Storage:

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed to prevent absorption of moisture, as the compound can be hygroscopic[1].
- For long-term stability, especially to prevent H-D exchange, consider storage under an inert atmosphere (e.g., nitrogen or argon) in a desiccator.
- Store away from strong oxidizing agents[2].

3. Handling and Use:

- Handle in a well-ventilated area, such as a chemical fume hood, particularly if heating or creating dust[3][5].
- Avoid the formation of dust[1][2][3][4].
- Use appropriate PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing[2].
- Practice good general industrial hygiene[1][3]. Wash hands thoroughly after handling.

4. Spill and Leak Procedure:

- In case of a spill, avoid breathing in any dust.
- Wear appropriate PPE during cleanup.
- Carefully sweep or shovel the spilled solid material into a suitable, closed container for disposal[1][2][3][4].
- Do not let the product enter drains[1][3].

Disposal Plan

Proper disposal of **n-Nonadecane-d40** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Unused Product:

- Dispose of surplus and non-recyclable **n-Nonadecane-d40** through a licensed disposal company[3].
- The material should be disposed of as an unused product in its original container or a suitable, labeled waste container.

2. Contaminated Materials:

- Dispose of contaminated gloves, lab coats, and other materials in accordance with applicable laws and good laboratory practices[1].
- Place contaminated disposables in a designated chemical waste container.

3. Waste Container Labeling:

- Label all waste containers clearly as "Non-halogenated Organic Waste" and include the chemical name "**n-Nonadecane-d40**".

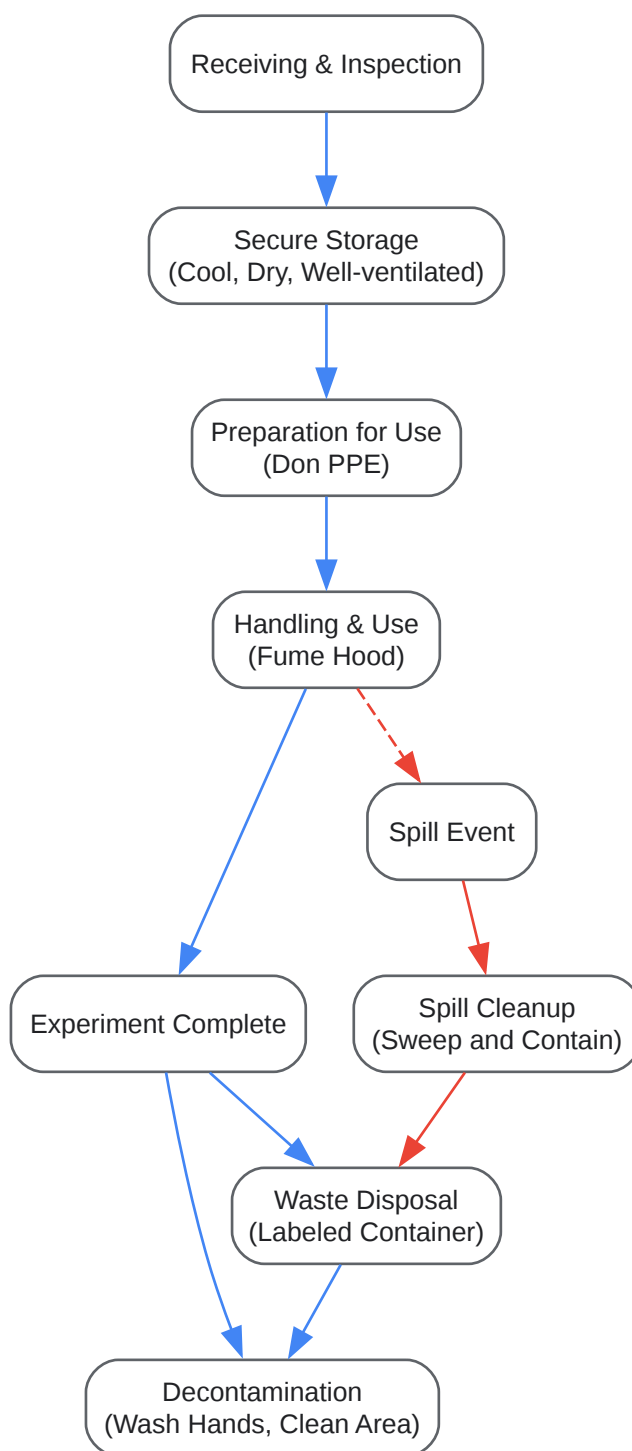
Quantitative Data Summary

The following table summarizes key quantitative data for n-Nonadecane. While this data is for the non-deuterated form, it serves as a reliable reference for the deuterated analogue.

Property	Value
Molecular Formula	C ₁₉ D ₄₀
Molecular Weight	308.77 g/mol [1]
Melting Point	30 - 34 °C [3]
Boiling Point	330 °C [3]
Flash Point	> 93.3 °C (200 °F) [4]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **n-Nonadecane-d40** in a laboratory setting, from initial receipt to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **n-Nonadecane-d40**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbook.com [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. scienceready.com.au [scienceready.com.au]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling n-Nonadecane-d40]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1645123#personal-protective-equipment-for-handling-n-nonadecane-d40]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com